

# 3-Methyl-2-hexanol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methyl-2-hexanol

Cat. No.: B1265668

[Get Quote](#)

An In-depth Technical Guide to **3-Methyl-2-hexanol**: Molecular Properties

This technical guide provides essential information regarding the molecular properties of **3-Methyl-2-hexanol**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Data

**3-Methyl-2-hexanol** is a secondary alcohol with the chemical formula  $C_7H_{16}O$ .<sup>[1][2][3][4][5]</sup> Its molecular structure consists of a hexane chain with a methyl group at the third carbon and a hydroxyl group at the second carbon. The molecular weight of this compound is approximately 116.20 g/mol.<sup>[1]</sup>

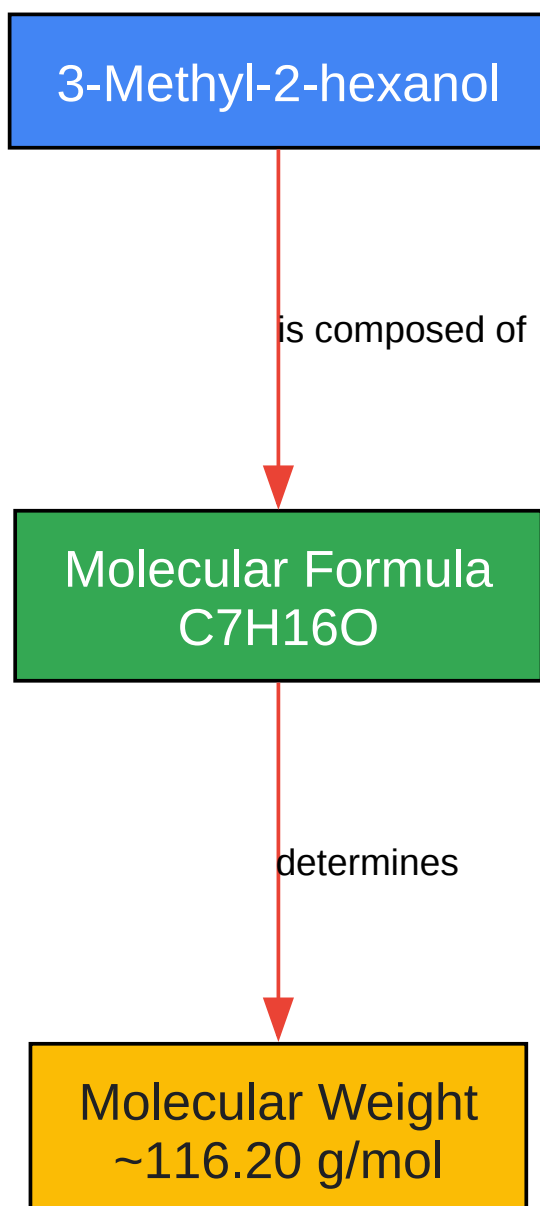
## Quantitative Molecular Information

For ease of reference and comparison, the key quantitative data for **3-Methyl-2-hexanol** are summarized in the table below.

Property	Value	Citations
Molecular Formula	C7H16O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	116.20 g/mol	<a href="#">[1]</a>
116.2013 g/mol	<a href="#">[3]</a>	
116.20372000	<a href="#">[2]</a>	
116.20134	<a href="#">[4]</a>	
116.204	<a href="#">[5]</a>	
IUPAC Name	3-methylhexan-2-ol	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Registry Number	2313-65-7	<a href="#">[1]</a> <a href="#">[3]</a>

## Logical Relationship of Molecular Properties

The following diagram illustrates the logical connection between the compound's name, its elemental composition (molecular formula), and its calculated molecular weight.



[Click to download full resolution via product page](#)

Logical flow from chemical identity to molecular weight.

## Experimental Protocols

This document summarizes fundamental molecular data obtained from established chemical information databases. Therefore, no specific experimental protocols are detailed herein.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Methylhexan-2-ol | C<sub>7</sub>H<sub>16</sub>O | CID 16835 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-methyl-2-hexanol, 2313-65-7 [thegoodscentscompany.com]
- 3. 2-Hexanol, 3-methyl- [webbook.nist.gov]
- 4. Page loading... [guidechem.com]
- 5. 3-methylhexan-2-ol | 2313-65-7 | Buy Now [molport.com]
- To cite this document: BenchChem. [3-Methyl-2-hexanol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265668#3-methyl-2-hexanol-molecular-weight-and-formula]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)